

# physical properties of Methyl 4-fluoro-3-nitrobenzoate

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Methyl 4-fluoro-3-nitrobenzoate

Cat. No.: B1588446

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An In-depth Technical Guide on the Physical Properties of **Methyl 4-fluoro-3-nitrobenzoate**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical properties of **Methyl 4-fluoro-3-nitrobenzoate**, a chemical intermediate with applications in organic synthesis.<sup>[1]</sup> The information is presented to support research, development, and drug discovery activities.

## Core Physical and Chemical Properties

**Methyl 4-fluoro-3-nitrobenzoate** is a solid, white to yellow-green crystalline powder.<sup>[2]</sup> It is recognized as an irritant and is harmful if swallowed.<sup>[3]</sup> Key identifiers for this compound are provided in the table below.

Identifier	Value
CAS Number	329-59-9
Molecular Formula	C <sub>8</sub> H <sub>6</sub> FNO <sub>4</sub> [3]
Molecular Weight	199.14 g/mol [3]
IUPAC Name	methyl 4-fluoro-3-nitrobenzoate[3]
Synonyms	4-Fluoro-3-nitrobenzoic acid methyl ester, Benzoic acid, 4-fluoro-3-nitro-, methyl ester[3][4]

A summary of its key physical properties is presented in the following table for easy reference and comparison.

Physical Property	Value
Melting Point	56-59°C[5][6]
Boiling Point	299°C[6]; 109°C at 1 mmHg[5]; 119°C at 1 mmHg[7]
Density	1.388 g/cm <sup>3</sup> [6]
Flash Point	135°C[6]
Solubility	Insoluble in water; Soluble in ethanol, ether, and methanol[5][8]

## Experimental Protocols

Detailed methodologies for determining the key physical properties cited above are outlined in this section. These protocols are standard laboratory procedures.

### Determination of Melting Point

The melting point of a solid is the temperature at which it transitions from a solid to a liquid state. This property is a crucial indicator of purity.[9]

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or Thiele tube)
- Capillary tubes (one end sealed)
- Thermometer
- Mortar and pestle

Procedure:

- Ensure the sample of **Methyl 4-fluoro-3-nitrobenzoate** is dry and in powdered form. If necessary, grind the crystals using a mortar and pestle.[\[10\]](#)
- Pack a small amount of the powdered sample into the open end of a capillary tube to a height of 1-2 mm.[\[11\]](#)
- Place the capillary tube into the heating block of the melting point apparatus.[\[12\]](#)
- Heat the sample rapidly to a temperature approximately 15°C below the expected melting point.[\[12\]](#)
- Decrease the heating rate to about 1-2°C per minute to allow for accurate observation.[\[12\]](#)
- Record the temperature at which the first drop of liquid appears (the beginning of the melting range) and the temperature at which the entire sample becomes liquid (the end of the melting range).

## Determination of Boiling Point

The boiling point is the temperature at which the vapor pressure of a liquid equals the surrounding atmospheric pressure.[\[13\]](#)

Apparatus:

- Small test tube[\[14\]](#)
- Capillary tube (one end sealed)[\[14\]](#)
- Thermometer[\[14\]](#)

- Heating apparatus (e.g., Thiele tube with oil bath or a heating block)[13][15]

Procedure:

- Place a few milliliters of the liquid sample into a small test tube.
- Invert a capillary tube (sealed end up) and place it into the test tube with the sample.[15]
- Attach the test tube to a thermometer.[13]
- Immerse the setup in a heating bath, ensuring the sample is below the level of the heating fluid.[13]
- Heat the bath gently. A stream of bubbles will emerge from the open end of the capillary tube as the liquid boils.[15]
- Remove the heat source and allow the apparatus to cool slowly.
- The temperature at which the liquid begins to enter the capillary tube is the boiling point.[15]

## Determination of Density

Density is the mass of a substance per unit of volume. For a solid like **Methyl 4-fluoro-3-nitrobenzoate**, the water displacement method is commonly used.[16]

Apparatus:

- Analytical balance[17]
- Graduated cylinder[16]
- Beaker[16]

Procedure:

- Weigh a sample of the solid using an analytical balance to determine its mass.[18]
- Fill a graduated cylinder with a known volume of a liquid in which the solid is insoluble (e.g., water, given its insolubility). Record this initial volume (V1).[18]

- Carefully place the weighed solid into the graduated cylinder, ensuring it is fully submerged.  
[16]
- Record the new volume of the liquid (V2).[16]
- The volume of the solid is the difference between the final and initial volumes ( $V = V2 - V1$ ).  
[19]
- Calculate the density using the formula: Density = Mass / Volume.[18]

## Determination of Solubility

Solubility is the maximum amount of a solute that can dissolve in a given amount of solvent at a specific temperature.[20]

Apparatus:

- Test tubes[21]
- Balance[20]
- Spatula[20]
- Vortex mixer or shaker

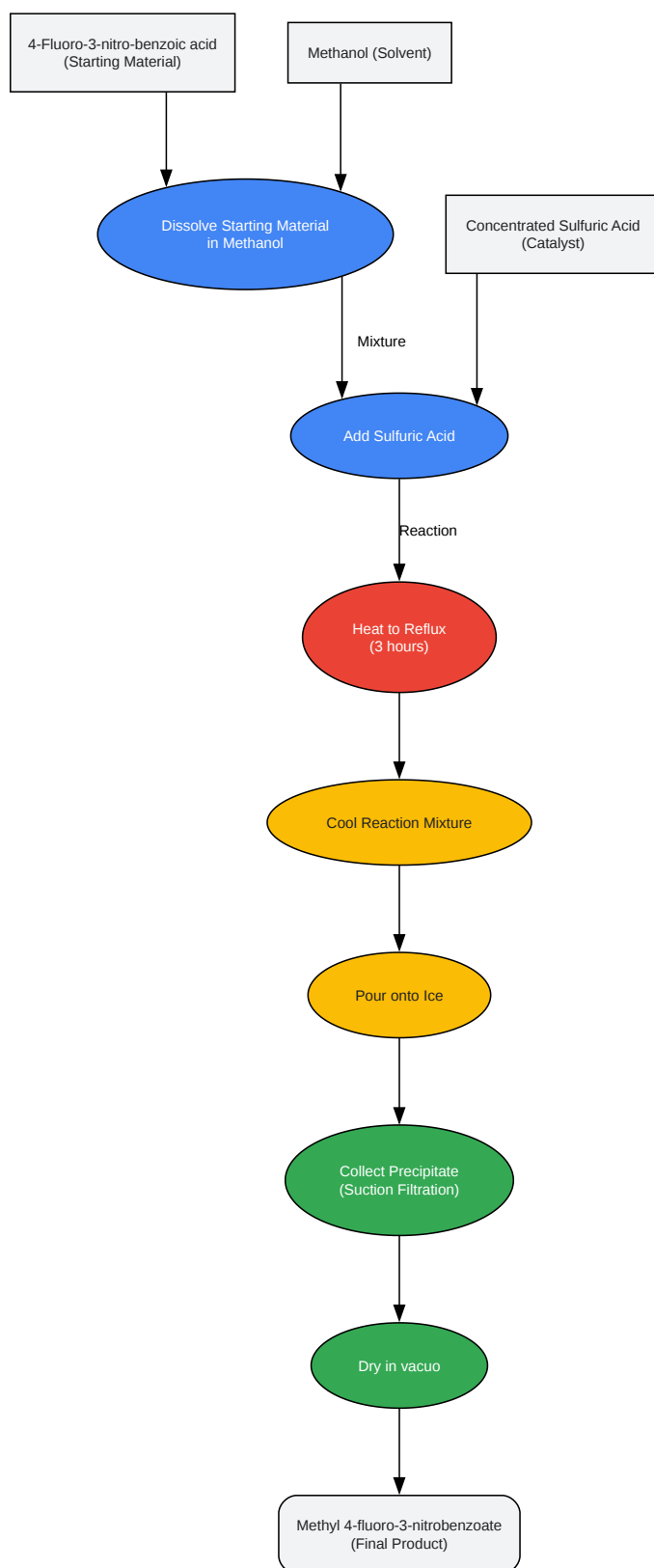
Procedure:

- Weigh a specific amount of the solid solute (e.g., 25 mg of **Methyl 4-fluoro-3-nitrobenzoate**).[21]
- Add a measured volume of the solvent (e.g., 0.75 mL of water, ethanol, ether, or methanol) to a test tube containing the solute.[21]
- Vigorously shake or vortex the mixture for a set period to ensure thorough mixing.[21]
- Observe if the solute has completely dissolved.
- If the solute dissolves, continue adding known amounts of the solute until saturation is reached (i.e., no more solute dissolves).

- If the initial amount does not dissolve, the substance is considered insoluble or sparingly soluble in that solvent under the tested conditions.

## Synthesis Workflow

The following diagram illustrates a common laboratory-scale synthesis of **Methyl 4-fluoro-3-nitrobenzoate**.



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Caption: Synthesis of **Methyl 4-fluoro-3-nitrobenzoate**.

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- To cite this document: BenchChem. [physical properties of Methyl 4-fluoro-3-nitrobenzoate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1588446#physical-properties-of-methyl-4-fluoro-3-nitrobenzoate]

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